

cis-3-Methylcyclohexanol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **cis-3-Methylcyclohexanol**

Cat. No.: **B1605476**

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **cis-3-Methylcyclohexanol**

This technical guide provides a comprehensive overview of the safety and handling information for **cis-3-Methylcyclohexanol**, compiled from various Material Safety Data Sheets (MSDS) and chemical data sources. It is intended for researchers, scientists, and professionals in drug development who work with this compound.

Chemical Identification

Identifier	Value
Chemical Name	cis-3-Methylcyclohexanol
CAS Number	5454-79-5[1][2], 24965-90-0[3][4]
Molecular Formula	C7H14O[1][2][5]
Molecular Weight	114.19 g/mol [1][2][6]
Synonyms	3-methyl cyclohexanol, cis; cis-3-methyl-cyclohexanol; Cyclohexanol, 3-methyl-, (1R,3S)-rel-[2]

Physical and Chemical Properties

The physical and chemical properties of **cis-3-Methylcyclohexanol** are summarized in the table below. Data from various sources are included to provide a comprehensive view.

Property	Value	Source
Physical State	Colorless viscous liquid[7][8]	ICSC[7], ChemicalBook[8]
Melting Point	-5.5 °C[2][7]	Guidechem[2], ICSC[7]
-41 °C[6][9]	EvitaChem[6], Sigma-Aldrich[9]	
Boiling Point	163.73 °C (estimate)[2]	Guidechem[2]
171 - 173 °C[6]	EvitaChem[6]	
162.00 to 164.00 °C @ 760.00 mm Hg[7][10]	ICSC[7], The Good Scents Company[10]	
168 °C (cis,dl)[8]	ChemicalBook[8]	
Density	0.911 g/cm³[2]	Guidechem[2]
0.92 g/cm³ at 20 °C[6][7][9]	EvitaChem[6], ICSC[7], Sigma-Aldrich[9]	
Vapor Pressure	0.475 mmHg at 25 °C[2]	Guidechem[2]
1.7 hPa at 25 °C[6][9]	EvitaChem[6], Sigma-Aldrich[9]	
Flash Point	62.8 °C[2]	Guidechem[2]
70 °C[6]	EvitaChem[6]	
62 °C (closed cup)[7]	ICSC[7]	
63 °C (closed cup)[9][11]	Sigma-Aldrich[9][11]	
Autoignition Temperature	295 °C[6][7][9]	EvitaChem[6], ICSC[7], Sigma-Aldrich[9]
Solubility	Practically insoluble in water; soluble in organic solvents like ethanol and ether.[6]	EvitaChem[6]
Refractive Index	1.4752[2]	Guidechem[2]
LogP	1.55740[2]	Guidechem[2]

Hazard Identification and Toxicology

While some sources state that **cis-3-Methylcyclohexanol** is not considered hazardous under the 2012 OSHA Hazard Communication Standard[3], others indicate potential hazards. It is crucial to handle the substance with care.

Hazard Information	Details
GHS Classification	Acute toxicity - Category 4, Inhalation (for 3-Methylcyclohexanol mixture)[8][9][11].
Hazard Statements	H332: Harmful if inhaled (for 3-Methylcyclohexanol mixture)[8][9][11].
Irritation	The substance is mildly irritating to the eyes and skin. The vapor at high levels is irritating to the eyes and upper respiratory tract[8].
Toxicity Data	Intramuscular LD50 (mouse) = 1,000 mg/kg (for 3-Methylcyclohexanol)[12][13]. Oral LD50 (rat) = 1660 mg/kg (for Methylcyclohexanol mixture).

Experimental Protocols

Detailed experimental protocols are generally not included in Material Safety Data Sheets. However, some chemical properties and reactions are described.

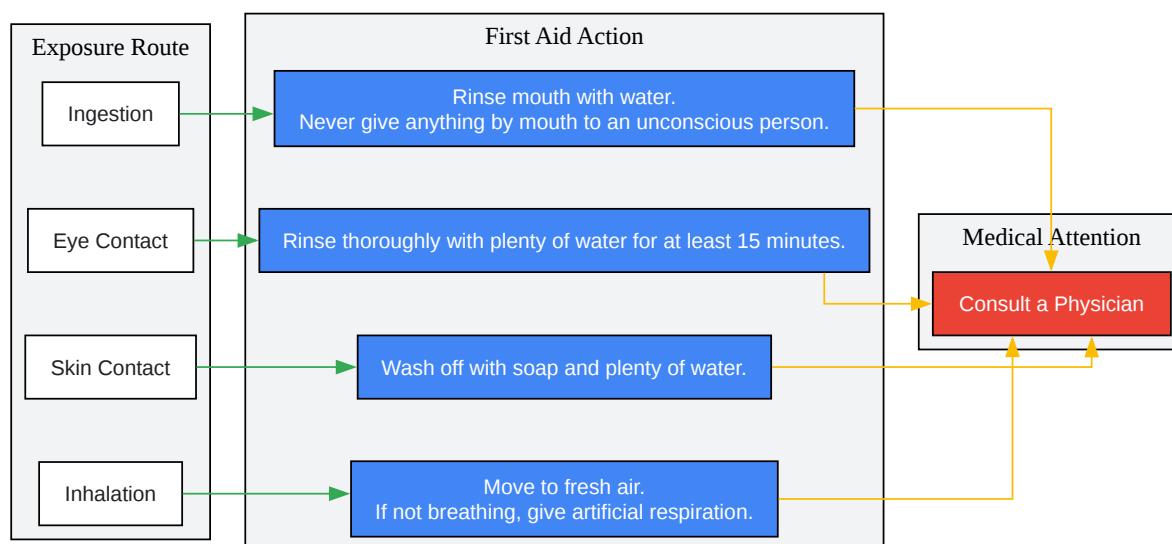
Chemical Reactions:

- Dehydration: Under acidic conditions, it can undergo dehydration to form alkenes like 3-methylcyclohexene. This reaction typically requires a catalyst such as sulfuric acid[6].
- Oxidation: The hydroxyl group can be oxidized to form ketones[6].
- Esterification: It can react with carboxylic acids to yield esters[6].

The mechanism for dehydration involves the protonation of the hydroxyl group, followed by the loss of water to form a carbocation intermediate. This intermediate can then either rearrange or lose a proton to form an alkene[6].

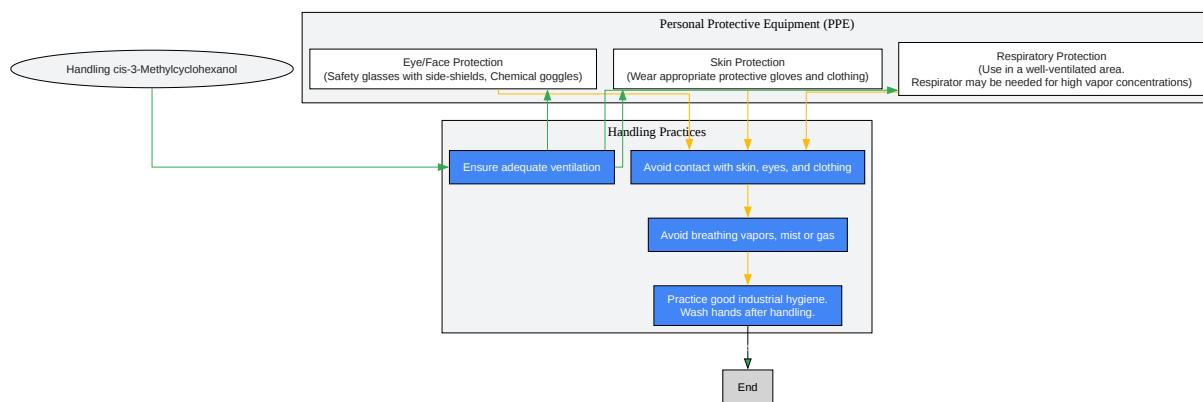
Safety and Handling Procedures

The following diagrams illustrate the recommended procedures for first aid and personal protective equipment when handling **cis-3-Methylcyclohexanol**.



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Caption: First aid measures for exposure to **cis-3-Methylcyclohexanol**.



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Caption: Recommended personal protective equipment and handling workflow.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[1][8].
- **Specific Hazards:** Above 62°C, explosive vapor/air mixtures may be formed[8].

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary[1].

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing vapors, mist, or gas[1].
- Containment and Cleaning: Collect leaking and spilled liquid in sealable containers as far as possible. Absorb the remaining liquid in sand or inert absorbent. Then store and dispose of according to local regulations[8].

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place[3].
- Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing[8]. All waste must be handled in accordance with local, state, and federal regulations.

This guide is based on information available in public safety documents and should be used as a reference for safe handling practices. Always refer to the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information.

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